

# Introduction: The Strategic Importance of 3-Bromo-1H-indole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-1h-indole

Cat. No.: B074566

[Get Quote](#)

The indole scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in natural products and its ability to interact with a wide array of biological targets.<sup>[1][2][3]</sup> Within this esteemed class of heterocycles, **3-Bromo-1H-indole** emerges as a pivotal building block for drug discovery and organic synthesis. Its unique electronic and steric properties, conferred by the bromine substituent at the electron-rich C3 position, provide a versatile handle for constructing complex molecular architectures.

This guide offers a comprehensive technical overview of **3-Bromo-1H-indole**, moving beyond a simple recitation of data. It is designed to provide researchers and drug development professionals with a practical understanding of its properties, synthesis, reactivity, and handling. We will delve into the causality behind experimental choices and provide self-validating protocols, ensuring scientific integrity and empowering researchers to leverage this compound's full potential in their work.

## Core Physicochemical & Molecular Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application. **3-Bromo-1H-indole** is typically a powder or solid, whose identity and purity are confirmed by a combination of physical constants and spectroscopic data.<sup>[4][5]</sup>

## Chemical Identity and Structure

The structure of **3-Bromo-1H-indole**, featuring a bromine atom at the third position of the indole ring, is fundamental to its reactivity.

Caption: Chemical Structure of **3-Bromo-1H-indole**.

## Quantitative Data Summary

The following table consolidates the key physicochemical properties of **3-Bromo-1H-indole**, compiled from various chemical data sources. These parameters are critical for reaction planning, purification, and analytical method development.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrN	[6][7][8][9][10][11]
Molecular Weight	196.04 g/mol	[6][7][9][12]
CAS Number	1484-27-1	[4][6][8][9][13]
Appearance	Powder, orange solid	[4][5]
Melting Point	60-67 °C	[4][6][8]
Boiling Point	316.9 °C @ 760 mmHg; 154-155 °C @ 3 Torr	[6][8]
Density	~1.66 g/cm <sup>3</sup> (Predicted)	[6]
pKa	15.33 ± 0.30 (Predicted)	[6][8]
LogP	2.93	[6]
XLogP3	3.3	[6][7]
InChI Key	YHIWBVHIGCRVLE-UHFFFAOYSA-N	[4][7][12]
Canonical SMILES	C1=CC=C2C(=C1)C(=CN2)Br	[6][7]

## Spectroscopic Signature for Structural Verification

In any research or development setting, unambiguous structural confirmation is non-negotiable. Spectroscopic methods provide the necessary evidence of identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show a characteristic broad singlet for the N-H proton, typically downfield. The aromatic region will display a series of multiplets corresponding to the protons on the benzene ring, and a distinct signal for the C2 proton. The coupling patterns are essential for confirming the substitution pattern.
- $^{13}\text{C}$  NMR: The carbon spectrum will show eight distinct signals. The signal for the bromine-substituted C3 will be shifted relative to unsubstituted indole. Public databases confirm the availability of reference spectra.<sup>[7]</sup>
- Mass Spectrometry (MS):
  - GC-MS analysis will reveal a molecular ion peak ( $\text{M}^+$ ) and a characteristic isotopic pattern ( $\text{M}+2$ ) of nearly equal intensity, which is the definitive signature of a monobrominated compound.<sup>[7]</sup>

Expert Insight: The combination of a correct melting point, the characteristic bromine isotope pattern in MS, and a clean NMR spectrum provides a robust, self-validating system for confirming the identity and assessing the purity of synthesized or purchased **3-Bromo-1H-indole**.

## Synthesis and Purification: A Validated Protocol

The most common and efficient synthesis of **3-Bromo-1H-indole** involves the direct electrophilic bromination of indole. The C3 position is highly activated towards electrophiles, allowing for selective functionalization.

## Workflow: Synthesis via Electrophilic Bromination

Caption: General workflow for the synthesis of **3-Bromo-1H-indole**.

## Step-by-Step Experimental Protocol

- Preparation: To a solution of indole (1 equivalent) in a suitable solvent (e.g., THF or DMF) in a round-bottom flask equipped with a magnetic stirrer, cool the mixture to 0 °C using an ice bath.
  - Causality: Indole is highly reactive. Performing the reaction at reduced temperature helps control the reaction rate and minimizes the formation of polysubstituted byproducts.

- Bromination: Add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise over 15-20 minutes, ensuring the internal temperature does not rise significantly.<sup>[12]</sup>
  - Causality: NBS is chosen as a mild and safe source of electrophilic bromine, offering high selectivity for the C3 position of the indole ring. Portion-wise addition prevents a rapid exotherm.
- Reaction Monitoring: Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting indole is consumed.
- Quenching: Once the reaction is complete, quench by adding a saturated aqueous solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) to consume any unreacted bromine.
- Workup & Extraction: Dilute the mixture with water and extract the product into an organic solvent such as ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure.<sup>[5]</sup>
- Purification: Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes.<sup>[5]</sup>
  - Validation: The purity of the collected fractions should be confirmed by TLC.
- Final Product: Combine the pure fractions and remove the solvent in vacuo to yield **3-Bromo-1H-indole** as a solid. Confirm identity and purity using NMR, MS, and melting point analysis.

## Reactivity and Synthetic Applications

The bromine atom in **3-Bromo-1H-indole** is not merely a placeholder; it is a versatile functional group that unlocks a vast chemical space for drug discovery.

Caption: Key reactivity pathways of **3-Bromo-1H-indole**.

- Electrophilic Character: The presence of the bromine atom enhances the electrophilic character of the indole ring system, making it susceptible to various synthetic transformations.<sup>[14]</sup>

- **Cross-Coupling Reactions:** As an aryl bromide, it is an excellent substrate for palladium-catalyzed cross-coupling reactions. This allows for the straightforward introduction of aryl, heteroaryl, alkyl, and alkynyl groups at the C3 position, a critical strategy for library synthesis in drug discovery programs.[\[15\]](#)
- **N-H Functionalization:** The acidic N-H proton can be readily deprotonated with a suitable base, allowing for alkylation, acylation, or installation of protecting groups (e.g., Boc, Ts) on the indole nitrogen.[\[16\]](#)[\[17\]](#)
- **Halogen-Metal Exchange:** Treatment with organolithium reagents can facilitate a halogen-metal exchange, generating a potent nucleophile at the C3 position for subsequent reaction with various electrophiles.

## Safety, Handling, and Storage

Adherence to proper safety protocols is paramount when working with any chemical intermediate.

## Hazard Identification

According to Globally Harmonized System (GHS) classifications, **3-Bromo-1H-indole** is considered hazardous.[\[7\]](#)

- **Health Hazards:** Harmful if swallowed, inhaled, or in contact with skin.[\[7\]](#)[\[18\]](#)[\[19\]](#) It causes skin and serious eye irritation and may cause respiratory irritation.[\[7\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Physical Hazards:** May be a flammable solid.[\[7\]](#)

## Recommended Handling Procedures

- Always handle **3-Bromo-1H-indole** inside a certified chemical fume hood.[\[18\]](#)
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Avoid generating dust.[\[18\]](#)[\[21\]](#)[\[24\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[25\]](#)

## Storage and Stability

Proper storage is crucial to maintain the compound's integrity and ensure its long-term stability.

- Conditions: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[9][16][18]
- Temperature: Recommended storage temperatures vary by supplier, ranging from refrigerated (2-8 °C) to freezer (-20 °C or -70 °C) conditions for long-term stability.[4][10][26]
- Incompatibilities: Keep away from strong oxidizing agents.[25]

## Conclusion

**3-Bromo-1H-indole** is far more than a simple halogenated heterocycle; it is a strategic tool for molecular innovation. Its well-defined physicochemical properties, predictable reactivity, and established synthetic protocols make it an invaluable asset for researchers in organic synthesis and medicinal chemistry. By understanding the principles outlined in this guide, scientists can confidently and safely utilize **3-Bromo-1H-indole** to construct novel molecules with the potential to address significant challenges in drug discovery and materials science.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. benchchem.com [benchchem.com]
2. A Review of the Therapeutic Importance of Indole Scaffold in Drug Discovery | Bentham Science [benthamscience.com]
3. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024) - PMC [pmc.ncbi.nlm.nih.gov]
4. 3-bromo-1H-indole | 1484-27-1 [sigmaaldrich.com]
5. Synthesis routes of 3-Bromo-1h-indole [benchchem.com]

- 6. [lookchem.com](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
- 7. 3-Bromo-1h-indole | C<sub>8</sub>H<sub>6</sub>BrN | CID 2763277 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. 3-Bromoindole | 1484-27-1 [[chemicalbook.com](https://chemicalbook.com)]
- 9. CAS 1484-27-1 | 3-Bromoindole - Synblock [[synblock.com](https://synblock.com)]
- 10. [vibrantpharma.com](https://vibrantpharma.com) [[vibrantpharma.com](https://vibrantpharma.com)]
- 11. PubChemLite - 3-bromo-1h-indole (C<sub>8</sub>H<sub>6</sub>BrN) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 12. Synthesis routes of 3-Bromo-1h-indole [[benchchem.com](https://benchchem.com)]
- 13. [alfa-chemistry.com](https://alfa-chemistry.com) [[alfa-chemistry.com](https://alfa-chemistry.com)]
- 14. Buy 3-Bromo-1h-indole | 1484-27-1 [[smolecule.com](https://smolecule.com)]
- 15. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 16. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 143259-56-7 Name: 3-Bromo-1H-indole, N-BOC protected 98% [[xixisys.com](https://xixisys.com)]
- 17. 90481-77-9|3-Bromo-1-tosyl-1H-indole|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 18. [assets.thermofisher.cn](https://assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn)]
- 19. 3-Bromo-1-methyl-1H-indole | C<sub>9</sub>H<sub>8</sub>BrN | CID 13357736 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 20. 143259-56-7 Cas No. | 3-Bromo-1H-indole, N-BOC protected | Apollo [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 21. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 22. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 23. [aksci.com](https://aksci.com) [[aksci.com](https://aksci.com)]
- 24. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 25. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 26. Stability Chambers and Conditions for Drug Storage | Lab Manager [[labmanager.com](https://labmanager.com)]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of 3-Bromo-1H-indole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074566#physicochemical-properties-of-3-bromo-1h-indole>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)